

Solubility Profile of 5-Methoxy-2-methylaniline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methoxy-2-methylaniline

Cat. No.: B181077

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This technical guide provides a comprehensive overview of the solubility characteristics of **5-Methoxy-2-methylaniline**, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its solubility in various organic solvents, alongside detailed experimental protocols for solubility determination.

Introduction

5-Methoxy-2-methylaniline, an aromatic amine, is a crucial building block in the synthesis of a range of pharmaceutically active compounds. A thorough understanding of its solubility in different organic solvents is paramount for optimizing reaction conditions, developing purification strategies, and formulating final drug products. While extensive quantitative solubility data for this specific compound is not widely published, this guide synthesizes available information and provides a robust framework for its experimental determination.

Physicochemical Properties of 5-Methoxy-2-methylaniline

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	
Molecular Weight	137.18 g/mol	
Melting Point	43-46 °C	
Boiling Point	253 °C	
Appearance	White to gray to tan crystalline powder	

Solubility of 5-Methoxy-2-methylaniline

The solubility of **5-Methoxy-2-methylaniline** is influenced by its molecular structure, which includes a polar amine group and a methoxy group, as well as a nonpolar methyl-substituted benzene ring. This amphiphilic nature results in varied solubility across different solvent classes.

Quantitative Solubility Data

Comprehensive quantitative solubility data for **5-Methoxy-2-methylaniline** in a wide array of organic solvents is not readily available in published literature. However, the following data point for its solubility in water has been reported:

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	10

Qualitative Solubility Information

Qualitative assessments of the solubility of **5-Methoxy-2-methylaniline** have been noted in several chemical catalogs and databases. This information provides a general guideline for solvent selection.

Solvent	Solubility Description
Water	Slightly Soluble
Methanol	Slightly Soluble
Chloroform	Sparingly Soluble

Experimental Protocol for Solubility Determination

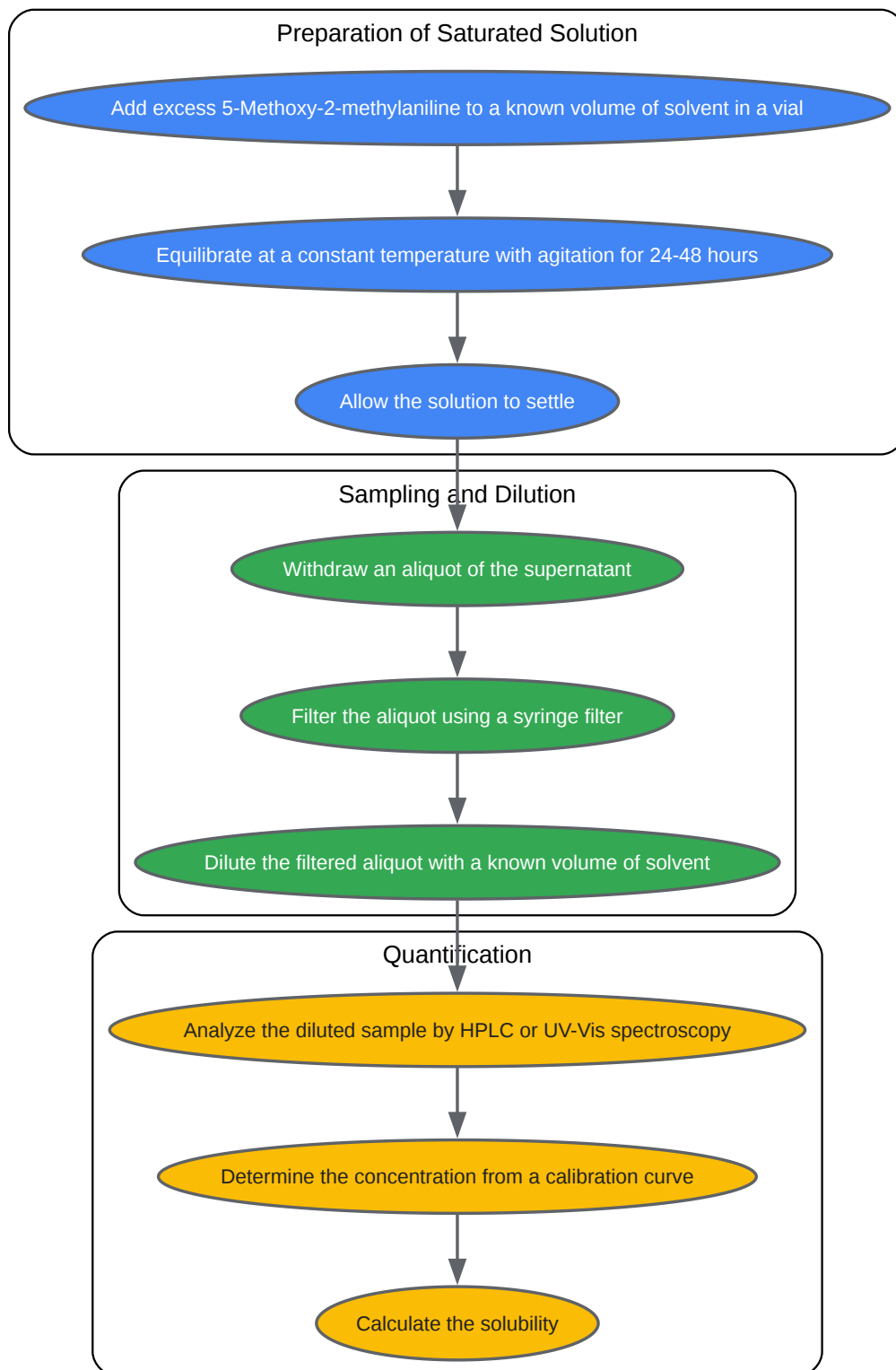
To address the gap in quantitative data, a detailed experimental protocol for determining the solubility of **5-Methoxy-2-methylaniline** in various organic solvents is provided below. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Materials and Equipment

- **5-Methoxy-2-methylaniline** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (0.45 μm)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Experimental Workflow

Experimental Workflow for Solubility Determination

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Caption: Workflow for the experimental determination of solubility.

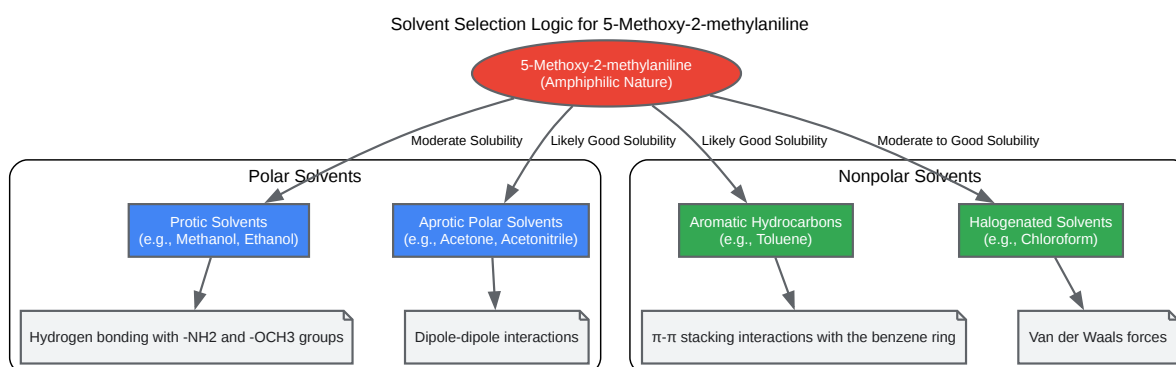
Detailed Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **5-Methoxy-2-methylaniline** to a series of vials, each containing a known volume of a different organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vials and place them in a constant temperature shaker.
 - Allow the mixtures to equilibrate for 24 to 48 hours to ensure that the solvent is fully saturated with the solute.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to let the undissolved solid settle.
 - Carefully withdraw a known volume of the clear supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter to remove any suspended solid particles.
 - Accurately dilute the filtered sample with a known volume of the same solvent to bring the concentration within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **5-Methoxy-2-methylaniline** of known concentrations in the solvent of interest.
 - Analyze the standard solutions using either HPLC with a UV detector or a UV-Vis spectrophotometer to generate a calibration curve.
 - Analyze the diluted sample under the same conditions.
 - Determine the concentration of **5-Methoxy-2-methylaniline** in the diluted sample by interpolating from the calibration curve.

- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L or mg/mL.

Logical Relationship for Solvent Selection

The choice of solvent for a particular application involving **5-Methoxy-2-methylaniline** will depend on the desired solubility. The following diagram illustrates the general relationship between solvent properties and expected solubility.



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Caption: Factors influencing the solubility of **5-Methoxy-2-methylaniline** in different solvent classes.

Conclusion

This technical guide provides a foundational understanding of the solubility of **5-Methoxy-2-methylaniline**. While quantitative data remains limited, the provided experimental protocol

offers a reliable method for its determination. A systematic study of its solubility in a broader range of organic solvents would be a valuable contribution to the field, aiding in the process development and formulation of pharmaceuticals derived from this important intermediate.

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